Introduction: The Strategic Importance of the Pyrazolo[1,5-a]pyridine Scaffold

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

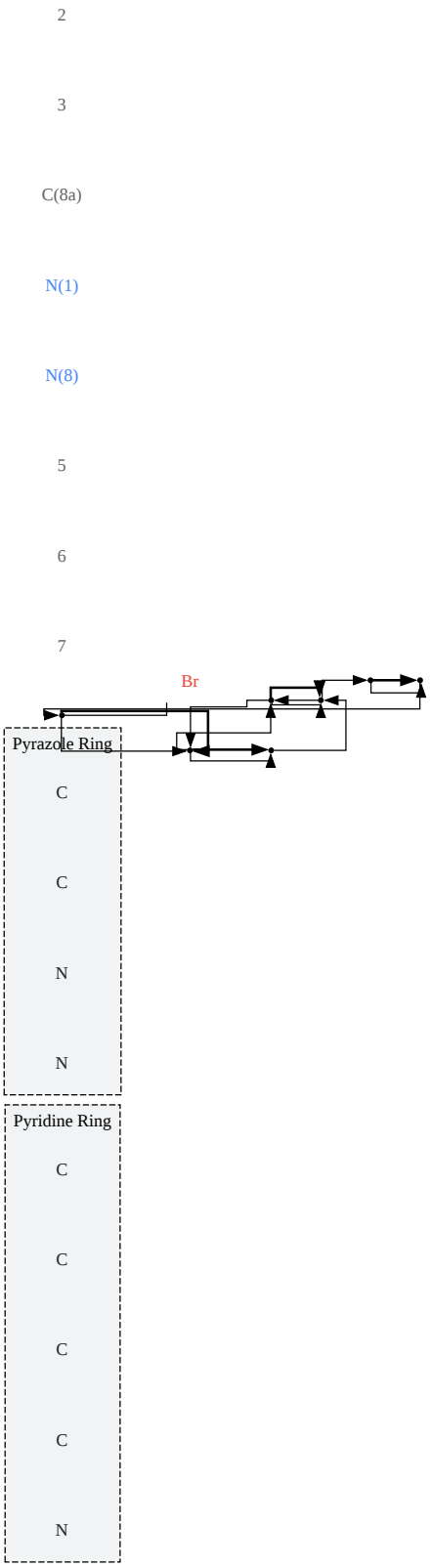
Compound Name:	*Ethyl 7-bromopyrazolo[1,5-A]pyridine-2-carboxylate*
CAS No.:	*1363382-88-0*
Cat. No.:	*B1403556*

Get Quote

The pyrazolo[1,5-a]pyridine scaffold is a fused heterocyclic system of significant interest in contemporary drug discovery and materials science. As a privileged structure, it forms the core of numerous bioactive compounds with applications ranging from anticancer to psychopharmacological agents.[1][2] The system's unique electronic properties, biocompatibility, and synthetic accessibility make it an attractive starting point for developing novel therapeutic agents.[1][2]

The introduction of a bromine atom at the 7-position of the pyridine ring yields 7-bromopyrazolo[1,5-a]pyridine, a molecule of immense synthetic utility. This bromine atom is not merely a substituent; it is a versatile chemical handle, strategically placed to enable a wide array of subsequent chemical transformations. Its primary role is to serve as an excellent leaving group in transition metal-catalyzed cross-coupling reactions, providing a robust and reliable pathway for constructing complex molecular architectures through the formation of new carbon-carbon and carbon-heteroatom bonds. This guide offers a detailed exploration of the physical and chemical properties of this key building block, providing researchers and drug development professionals with the foundational knowledge required for its effective application.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Structure of 7-Bromopyrazolo[1,5-a]pyridine.

© 2026 BenchChem. All rights reserved.

Part 1: Core Physical and Computational Properties

The physical properties of 7-bromopyrazolo[1,5-a]pyridine are fundamental to its handling, storage, and application in synthesis. These properties are dictated by its rigid, fused aromatic structure and the presence of the electronegative bromine atom.

Tabulated Physical Data

A summary of the key physical and computed properties for 7-bromopyrazolo[1,5-a]pyridine is presented below. This data provides a quantitative basis for experimental design, including solvent selection and reaction condition optimization.

Property	Value	Source
CAS Number	885275-75-2	[3][4][5]
Molecular Formula	$C_7H_5BrN_2$	[3][4][5]
Molecular Weight	197.03 g/mol	[3][4][5]
Appearance	Solid	[6]
Density	1.69 g/cm³ (Predicted)	[5]
Polar Surface Area (PSA)	17.3 Å²	[3][4]
LogP (XLogP3)	2.1	[3][4][5]
Refractive Index	1.688 (Predicted)	[5]
Storage Conditions	2-8°C or 4°C, Sealed in dry	[4][7][8]

- Expert Insight: The predicted LogP value of ~2.1 suggests moderate lipophilicity, indicating good solubility in common organic solvents like dichloromethane, ethyl acetate, and THF, but limited solubility in water. The polar surface area (PSA) of 17.3 Å² is relatively low, which is a favorable characteristic for cell permeability in drug design contexts.

Spectroscopic Profile

Spectroscopic analysis is indispensable for confirming the identity and purity of 7-bromopyrazolo[1,5-a]pyridine.

© 2026 BenchChem. All rights reserved.

- ^{1}H NMR Spectroscopy: The proton NMR spectrum is expected to show distinct signals in the aromatic region (typically δ 7.0-9.0 ppm) corresponding to the five protons on the fused ring system. The coupling patterns (doublets, triplets, doublet of doublets) and chemical shifts are diagnostic for the substitution pattern.[9]

- ^{13}C NMR Spectroscopy: The carbon spectrum will display seven signals for the aromatic carbons. The carbon atom attached to the bromine (C7) will exhibit a chemical shift influenced by the halogen's electronegativity and will be split in the proton-coupled spectrum.

- Mass Spectrometry (MS): The mass spectrum will show a characteristic molecular ion peak (M+) and an M+2 peak of nearly equal intensity. This isotopic signature is a definitive indicator of the presence of a single bromine atom in the molecule. The exact mass is 195.96361 Da.[3]

- Infrared (IR) Spectroscopy: The IR spectrum will feature characteristic absorption bands for aromatic C-H stretching (around 3000-3100 cm^{-1}) and C=C/C=N bond stretching within the aromatic rings (typically in the 1400-1600 cm^{-1} region).

Part 2: Chemical Synthesis and Reactivity

The chemical behavior of 7-bromopyrazolo[1,5-a]pyridine is dominated by the reactivity of the C7-Br bond, making it a cornerstone for synthetic diversification.

Synthesis

The synthesis of the target compound involves two key stages: the construction of the pyrazolo[1,5-a]pyridine core followed by regioselective bromination.

- Core Synthesis: The pyrazolo[1,5-a]pyridine ring system is commonly synthesized via the cyclocondensation of 3-aminopyrazoles with 1,3-biselectrophilic compounds, such as β-dicarbonyls.[10] This versatile method allows for the introduction of various substituents on the core structure prior to bromination.

- Regioselective Bromination: Direct electrophilic aromatic substitution on the pyrazolo[1,5-a]pyridine core with a brominating agent (e.g., N-Bromosuccinimide, NBS) can selectively install the bromine atom at the C7 position.[10] The reaction conditions are critical for

© 2026 BenchChem. All rights reserved.

controlling the regioselectivity, as other positions can also be susceptible to electrophilic attack.

Key Chemical Transformations: A Hub for Cross-Coupling

The C(sp^2)-Br bond at the 7-position is primed for participation in a multitude of palladium-catalyzed cross-coupling reactions. This reactivity is the primary reason for its widespread use as a synthetic intermediate. These reactions provide powerful and efficient methods for creating new bonds, which is a central activity in medicinal chemistry and materials science.

- Trustworthiness in Protocol: The success of these reactions relies on the precise control of catalytic systems. The choice of palladium precursor, ligand, base, and solvent is not arbitrary; it is a finely-tuned system designed to facilitate the catalytic cycle (oxidative addition, transmetalation, reductive elimination) while minimizing side reactions.

A. Suzuki-Miyaura Cross-Coupling

This reaction is one of the most powerful tools for forming C-C bonds by coupling the 7-position with an aryl or vinyl boronic acid/ester. It is widely used to synthesize biaryl structures, which are common motifs in pharmaceutical agents.[11][12]

B. Sonogashira Cross-Coupling

The Sonogashira reaction enables the formation of a C-C bond between the 7-position and a terminal alkyne.[13] This introduces a linear, rigid alkynyl moiety, a valuable linker or pharmacophore in drug design.

C. Other Metal-Catalyzed Reactions

The versatility of the C7-Br bond extends to other important transformations, including:

- Buchwald-Hartwig Amination: For the formation of C-N bonds, crucial for synthesizing anilines and related structures.
- Heck Coupling: For forming C-C bonds with alkenes.[14]

© 2026 BenchChem. All rights reserved.

- Nucleophilic Aromatic Substitution (NAS): While cross-coupling is more common, under certain conditions, the C7 position can undergo substitution with strong nucleophiles. This is a known reaction pathway for the related pyrazolo[1,5-a]pyrimidine scaffold.[1]

Caption: Experimental workflow for a typical Suzuki cross-coupling reaction.

Part 3: Field-Proven Insights & Experimental Protocol

The true value of a chemical building block is realized in its practical application. The following section provides a representative experimental protocol that embodies the principles of a self-validating system, where each step is chosen for a specific, causal reason.

Protocol: Suzuki-Miyaura Coupling of 7-Bromopyrazolo[1,5-a]pyridine

This protocol describes a general procedure for the synthesis of a 7-aryl-pyrazolo[1,5-a]pyridine derivative.

Objective: To synthesize 7-(4-methoxyphenyl)pyrazolo[1,5-a]pyridine via a palladium-catalyzed Suzuki-Miyaura cross-coupling reaction.

Materials:

- 7-Bromopyrazolo[1,5-a]pyridine (1.0 eq)
- 4-Methoxyphenylboronic acid (1.2 eq)
- Tetrakis(triphenylphosphine)palladium(0) [$Pd(PPh_3)_4$] (0.05 eq)
- Sodium Carbonate (Na_2CO_3) (2.0 eq)
- Toluene and Water (e.g., 4:1 mixture)
- Standard glassware for inert atmosphere reactions (Schlenk flask, condenser)

Methodology:

© 2026 BenchChem. All rights reserved.

- Vessel Preparation (The Causality of Inertness): To a flame-dried Schlenk flask equipped with a magnetic stir bar, add 7-bromopyrazolo[1,5-a]pyridine (e.g., 197 mg, 1.0 mmol), 4-methoxyphenylboronic acid (182 mg, 1.2 mmol), and sodium carbonate (212 mg, 2.0 mmol). The flame-drying removes adsorbed water, which can poison the catalyst and hydrolyze the boronic acid.

- Atmosphere Control: Evacuate the flask and backfill with an inert gas (Argon or Nitrogen) three times. This is critical because the Pd(0) catalyst is sensitive to oxidation by atmospheric oxygen, which would render it inactive.

- Catalyst and Solvent Addition: Add the palladium catalyst, $Pd(PPh_3)_4$ (58 mg, 0.05 mmol), followed by the degassed solvent mixture (e.g., 4 mL Toluene, 1 mL Water). The base (Na_2CO_3) is crucial for activating the boronic acid in the transmetalation step of the catalytic cycle. Water is often required to dissolve the inorganic base.

- Reaction Execution: Fit the flask with a reflux condenser under the inert atmosphere and heat the mixture to 90 °C with vigorous stirring. Monitor the reaction progress by Thin Layer Chromatography (TLC) or LC-MS. Heating provides the necessary activation energy for the reaction to proceed at a reasonable rate.

- Workup and Extraction: Upon completion, cool the reaction to room temperature. Add water (10 mL) and extract the product into an organic solvent like ethyl acetate (3 x 15 mL). The aqueous wash removes the inorganic base and boronic acid byproducts.

- Purification: Combine the organic layers, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure. Purify the crude residue by flash column chromatography on silica gel (e.g., using a hexane/ethyl acetate gradient) to yield the pure 7-aryl-pyrazolo[1,5-a]pyridine product.

Caption: Simplified catalytic cycle for the Suzuki-Miyaura reaction.

Conclusion

7-Bromopyrazolo[1,5-a]pyridine is more than a simple halogenated heterocycle; it is a strategically designed molecular scaffold. Its well-defined physical properties and, most importantly, the predictable and versatile reactivity of its C7-bromo substituent, make it an invaluable building block for medicinal chemists and materials scientists. The capacity to

© 2026 BenchChem. All rights reserved.

readily engage in a suite of robust cross-coupling reactions allows for the systematic and efficient construction of molecular complexity, paving the way for the discovery of novel compounds with tailored biological or physical properties. A thorough understanding of the principles outlined in this guide is essential for leveraging the full synthetic potential of this powerful intermediate.

References

- PubChem. 7-Bromopyrazolo[1,5-a]pyridine. Available from: [Link].
- PubMed Central. Functional Pyrazolo[1,5-a]pyrimidines: Current Approaches in Synthetic Transformations and Uses As an Antitumor Scaffold. Available from: [Link].
- ChemSynthesis. 7-bromopyrazolo[1,5-a]pyridine. Available from: [Link].
- Encyclopedia.pub. Functional Pyrazolo[1,5-a]pyrimidines. Available from: [Link].
- PubChem. 5-Bromopyrazolo[1,5-a]pyridine. Available from: [Link].
- RSC Publishing. Boosting the activity of Mizoroki–Heck cross-coupling reactions with a supramolecular palladium catalyst favouring remote Zn···pyridine interactions. Available from: [Link].
- MDPI. Efficient Synthesis of Novel Pyridine-Based Derivatives via Suzuki Cross-Coupling Reaction of Commercially Available 5-Bromo-2-methylpyridin-3-amine: Quantum Mechanical Investigations and Biological Activities. Available from: [Link].
- Sci-Hub. Preparation and catalytic properties of bis(imino)pyridine palladium(II) complexes as efficient catalysts for Suzuki cross-coupl. Available from: [Link].
- PMC - NIH. Palladium-catalyzed cross coupling reactions of 4-bromo-6H-1,2-oxazines. Available from: [Link].

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Functional Pyrazolo[1,5-a]pyrimidines: Current Approaches in Synthetic Transformations and Uses As an Antitumor Scaffold - PMC [pmc.ncbi.nlm.nih.gov]
- 2. encyclopedia.pub [encyclopedia.pub]
- 3. 7-Bromopyrazolo[1,5-a]pyridine | C7H5BrN2 | CID 24975252 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. chemscene.com [chemscene.com]
- 5. echemi.com [echemi.com]
- 6. 6-Bromopyrazolo[1,5-a]pyridine | CymitQuimica [cymitquimica.com]
- 7. chemscene.com [chemscene.com]
- 8. 5-broMopyrazolo[1,5-a]pyridine CAS#: 1060812-84-1 [m.chemicalbook.com]
- 9. 7-BROMO-PYRAZOLO[1,5-A]PYRIDINE(885275-75-2) 1H NMR spectrum [chemicalbook.com]
- 10. 7-Bromopyrazolo[1,5-a]pyridine | 885275-75-2 | Benchchem [benchchem.com]
- 11. mdpi.com [mdpi.com]
- 12. 2024.sci-hub.se [2024.sci-hub.se]
- 13. Palladium-catalyzed cross coupling reactions of 4-bromo-6H-1,2-oxazines - PMC [pmc.ncbi.nlm.nih.gov]
- 14. Boosting the activity of Mizoroki–Heck cross-coupling reactions with a supramolecular palladium catalyst favouring remote Zn···pyridine interactions - Faraday Discussions (RSC Publishing) [pubs.rsc.org]

- To cite this document: BenchChem. [Introduction: The Strategic Importance of the Pyrazolo[1,5-a]pyridine Scaffold]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1403556/docs#introduction-the-strategic-importance-of-the-pyrazolo-1-5-a-pyridine-scaffold]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.